An In-depth Technical Guide to Ichthyothereol: Chemical Structure, Properties, and Biological Activity

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Compound of Interest

Compound Name:	*Ichthyothereol*
CAS No.:	*2294-61-3*
Cat. No.:	*B1231175*

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Abstract

Ichthyothereol is a potent polyyne neurotoxin isolated from plants of the Ichthyothere and Dahlia genera, historically used as a fish poison by indigenous communities in South and Central America. This document provides a comprehensive technical overview of **Ichthyothereol**, detailing its chemical structure, physicochemical properties, and biological mechanism of action. It includes a summary of the key experimental procedures for its isolation from natural sources and its total chemical synthesis. Spectroscopic data for structural elucidation are presented in tabular format. The convulsant activity of **Ichthyothereol** is attributed to its non-competitive antagonism of GABAA receptors, a mechanism it shares with picrotoxin. This guide is intended to serve as a foundational resource for researchers investigating its potential as a pharmacological tool or a lead compound in drug discovery.

Chemical Identity and Physicochemical Properties

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Ichthyothereol is a polyacetylene compound characterized by a tetrahydropyran ring and a long carbon chain with conjugated triple and double bonds. Its systematic IUPAC name is (2S,3R)-2-[(1E)-Non-1-ene-3,5,7-triyn-1-yl]oxan-3-ol.[1] The chemical and physical properties of **Ichthyothereol** are summarized in the table below.

Property	Value	Reference
IUPAC Name	(2S,3R)-2-[(1E)-Non-1-ene-3,5,7-triyn-1-yl]oxan-3-ol	[1]
Other Names	(-)-Ichthyothereol, Cunaniol	[1]
CAS Number	2294-61-3	[1]
Molecular Formula	$C_{14}H_{14}O_2$	[1]
Molecular Weight	214.26 g/mol	[1]
Appearance	Crystalline solid	
Melting Point	87-88 °C	
Boiling Point	344.1 °C at 760 mmHg	
Density	1.194 g/cm³	
Flash Point	148.4 °C	

Spectroscopic Data for Structural Elucidation

The structure of **Ichthyothereol** was determined through a combination of spectroscopic techniques. The key data are presented below.

2.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

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^{1}H-NMR ($CDCl_3$) δ (ppm)	^{13}C-NMR ($CDCl_3$) δ (ppm)	Assignment
6.45 (dd, J=15.8, 5.5 Hz)	138.8	C-1'
5.90 (dd, J=15.8, 1.5 Hz)	108.5	C-2'
4.15 (m)	82.5	C-2
3.85 (m)	78.5	C-3'
3.60 (m)	77.8	C-4'
2.05 (s)	75.2	C-5'
1.90-1.60 (m)	68.4	C-3
65.9	C-6'	
64.2	C-7'	
61.5	C-6	
30.8	C-4	
25.4	C-5	
4.4	C-9'	

2.2. Infrared (IR) Spectroscopy

Wavenumber (cm^{-1})	Assignment
3400 (broad)	O-H stretch
2250, 2150	C≡C stretch
1640	C=C stretch
1080	C-O stretch

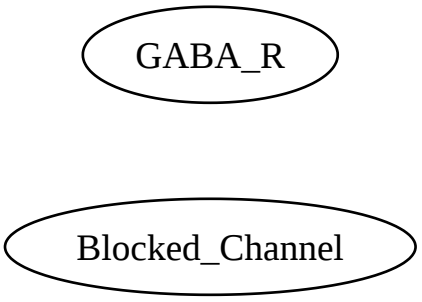
2.3. Mass Spectrometry (MS)

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m/z	Assignment
214.0994	$[M]^+$ (Calculated for $C_{14}H_{14}O_2$)
196	$[M - H_2O]^+$
181	$[M - H_2O - CH_3]^+$

Biological Activity and Mechanism of Action

Ichthyothereol is a potent convulsant neurotoxin, with effects similar to those of picrotoxin.[1] Its primary mechanism of action is the non-competitive antagonism of the γ-aminobutyric acid type A (GABAA) receptor.



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GABA is the primary inhibitory neurotransmitter in the central nervous system. Its binding to the GABAA receptor opens an integral chloride ion channel, leading to hyperpolarization of the neuron and thus inhibiting the firing of an action potential. **Ichthyothereol** is believed to bind to a site within the chloride ionophore of the GABAA receptor, distinct from the GABA binding site. This allosteric binding event stabilizes a closed or desensitized conformation of the receptor, thereby preventing the influx of chloride ions even when GABA is bound. The resulting loss of synaptic inhibition leads to generalized neuronal hyperexcitability, manifesting as convulsions.

Toxicity

Ichthyothereol is highly toxic to a range of animal species, including fish, mice, and dogs.[1] While specific LD_{50} values are not readily available in the literature, its traditional use as a potent fish poison underscores its high toxicity. The convulsant effects observed in mammals are consistent with its mechanism of action as a GABAA receptor antagonist.

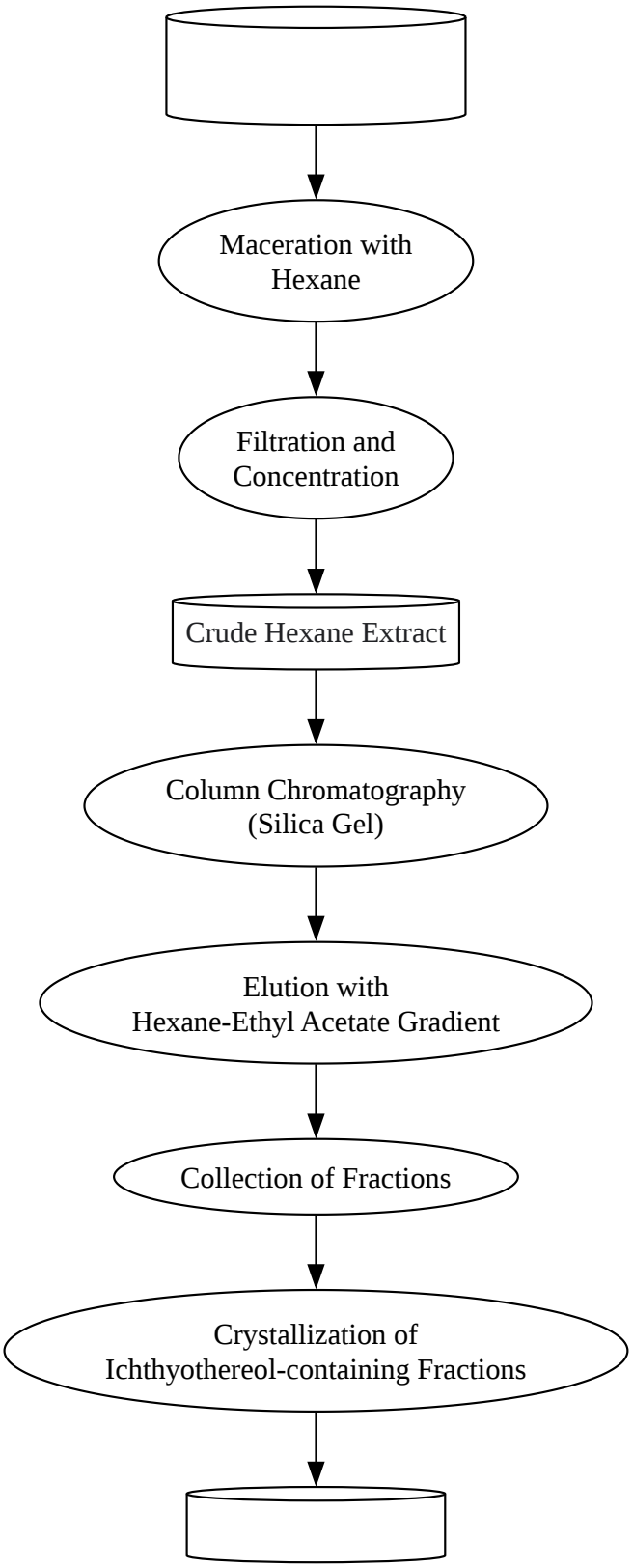
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Experimental Protocols

5.1. Isolation from Ichthyothere terminalis

The following is a generalized protocol based on the original isolation work.

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Methodology:

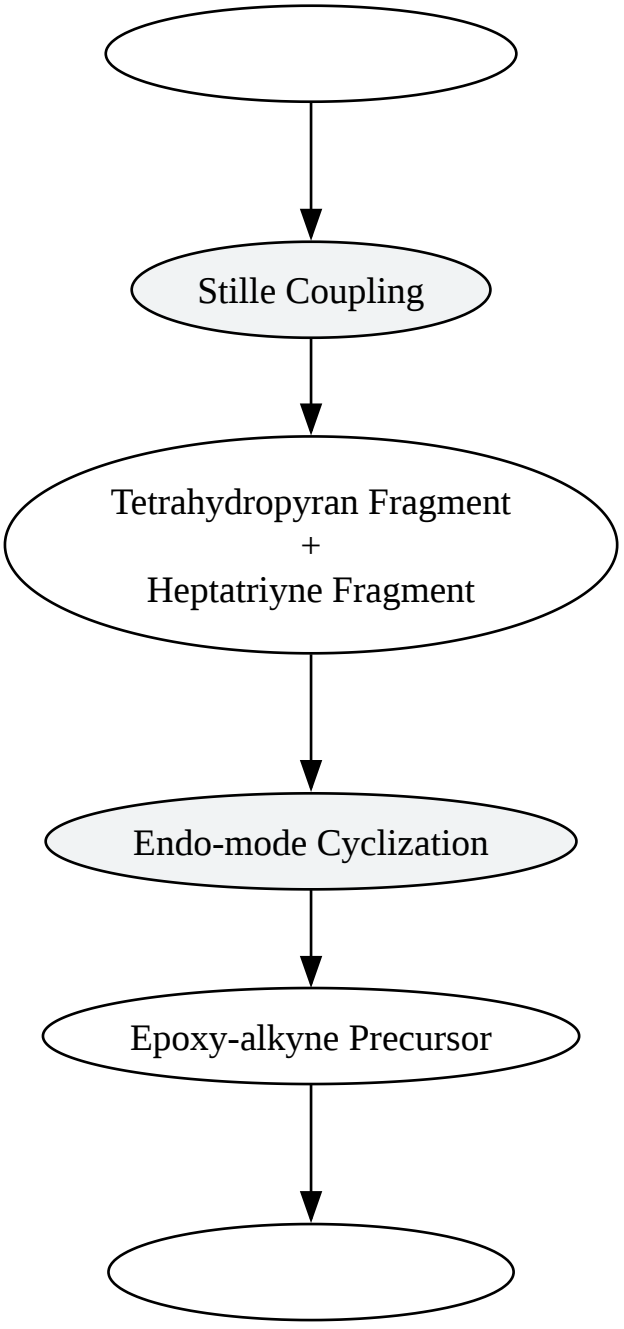
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- Extraction: Dried and powdered leaves of Ichthyothere terminalis are macerated with hexane at room temperature for an extended period (e.g., 24-48 hours).
- Filtration and Concentration: The hexane extract is filtered, and the solvent is removed under reduced pressure to yield a crude extract.
- Chromatography: The crude extract is subjected to column chromatography on silica gel.
- Elution and Fractionation: The column is eluted with a gradient of hexane and ethyl acetate. Fractions are collected and monitored by thin-layer chromatography (TLC).
- Crystallization: Fractions containing **Ichthyothereol** are combined, concentrated, and the compound is purified by recrystallization from a suitable solvent system (e.g., hexane/diethyl ether).

5.2. Total Synthesis of (-)-**Ichthyothereol**

The first total synthesis of (-)-**Ichthyothereol** was achieved in 2001. A simplified retrosynthetic analysis is presented below.

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Key Synthetic Steps:

- Formation of the Tetrahydropyran Ring: The synthesis commences with diethyl L-tartrate, which is converted to an epoxy-alkyne precursor. This precursor undergoes a stereoselective endo-mode cyclization to form the key trans-2-ethynyl-3-hydroxytetrahydropyran intermediate.

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- Stille Coupling: The tetrahydropyran fragment is then coupled with a heptatriyne fragment using a palladium-catalyzed Stille cross-coupling reaction.
- Final Steps: Subsequent deprotection and purification steps yield the final product, (-)-**Ichthyothereol**.

Conclusion

Ichthyothereol remains a molecule of significant interest due to its potent and specific biological activity. Its role as a non-competitive antagonist of the GABAA receptor makes it a valuable tool for studying the function of this critical neurotransmitter system. While its inherent toxicity may limit its direct therapeutic applications, the unique chemical structure of **Ichthyothereol** could serve as a scaffold for the development of novel modulators of GABAergic neurotransmission with improved safety profiles. Further research into its specific binding site and structure-activity relationships is warranted to fully exploit its potential in neuroscience and drug discovery.

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References

- 1. researchgate.net [researchgate.net]
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